

# Essential Safety and Logistical Information for Handling (Dibutylamino)acetonitrile

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## Compound of Interest

Compound Name: (Dibutylamino)acetonitrile

Cat. No.: B101715

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Disclaimer: A specific Safety Data Sheet (SDS) for **(Dibutylamino)acetonitrile** was not readily available. The following guidance is based on the safety information for the closely related compound (N-Butylamino)acetonitrile, as well as general safety protocols for aminonitriles and acetonitrile. It is crucial to consult the specific SDS for any chemical before use and to conduct a thorough risk assessment for your particular laboratory conditions.

**(Dibutylamino)acetonitrile** is a chemical compound that requires careful handling due to its potential hazards. As an aminonitrile, it may exhibit toxicity if ingested, inhaled, or absorbed through the skin.[1] Similar nitrile compounds are known to be flammable and can cause serious eye irritation.[2] Therefore, adherence to strict safety protocols is essential to minimize risk to researchers and laboratory personnel.

## Quantitative Data for (N-Butylamino)acetonitrile

The following table summarizes available physical and chemical property data for the related compound, (N-Butylamino)acetonitrile, to provide an indication of its characteristics.

Property	Value	Unit
Molecular Formula	C6H12N2	
Molecular Weight	112.17	g/mol
Boiling Point	85 (at 9 mmHg)	°C
Density	0.891	g/mL at 25°C
Refractive Index	1.434 (at 20°C)	

Source: ChemicalBook[3]

## Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is the first line of defense against exposure to **(Dibutylamino)acetonitrile**. The following PPE is recommended:

- Eye and Face Protection:
  - Wear tightly fitting chemical splash goggles that conform to ANSI Z87.1 standards.[4]
  - In situations with a high risk of splashing, a face shield should be worn in addition to goggles.[4]
- Skin Protection:
  - Gloves: Chemical-resistant gloves are mandatory. Nitrile gloves offer good protection against a variety of chemicals, including acids and bases, and are a suitable choice.[5][6] Always inspect gloves for any signs of degradation or punctures before use.[4] For prolonged or immersive contact, consider heavier-duty gloves and consult the manufacturer's chemical resistance guide.
  - Protective Clothing: A flame-retardant and antistatic laboratory coat should be worn and kept buttoned to protect against accidental skin contact.[2] Long pants and closed-toe, closed-heel shoes are also required.[4] For tasks with a higher risk of splashes, a chemically resistant apron or coveralls may be necessary.

- Respiratory Protection:
  - All handling of **(Dibutylamino)acetonitrile** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[7\]](#)
  - If engineering controls are not sufficient to maintain exposure below acceptable limits, or during emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[\[4\]](#)

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **(Dibutylamino)acetonitrile** will ensure a safe operational workflow.

- Preparation and Pre-Handling:
  - Risk Assessment: Before beginning any work, perform a thorough risk assessment for the planned experiment.
  - Fume Hood: Confirm that the chemical fume hood is functioning correctly.
  - Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[7\]](#)
  - Gather Materials: Assemble all necessary equipment and reagents to minimize movement in and out of the handling area.
  - Inspect PPE: Don all required PPE, carefully inspecting each item for damage.[\[4\]](#)
- Handling the Chemical:
  - Dispensing: Carefully dispense the required amount of **(Dibutylamino)acetonitrile** within the fume hood.
  - Avoid Inhalation and Contact: Keep the container opening away from your breathing zone and avoid direct contact with skin and eyes.[\[7\]](#)

- Static Electricity: If the chemical is flammable, ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#) Use non-sparking tools.[\[2\]](#)
- Container Sealing: Keep the container tightly sealed when not in use to prevent the release of vapors.[\[2\]](#)
- Post-Handling and Cleanup:
  - Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning materials.
  - PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last.
  - Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[2\]](#)

## Disposal Plan

Proper disposal of **(Dibutylamino)acetonitrile** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste containing **(Dibutylamino)acetonitrile**, including excess reagent, contaminated consumables (e.g., pipette tips, wipes), and rinse solutions, in a designated and clearly labeled hazardous waste container.
  - The container must be made of a compatible material and have a secure, tight-fitting lid.
- Storage of Waste:
  - Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.[\[2\]](#)
  - The storage area should have secondary containment to prevent the spread of material in case of a leak.
- Disposal Procedure:

- Dispose of the hazardous waste through your institution's designated hazardous waste management program or a licensed hazardous waste disposal contractor.
- Do not pour **(Dibutylamino)acetonitrile** or any of its waste down the drain.

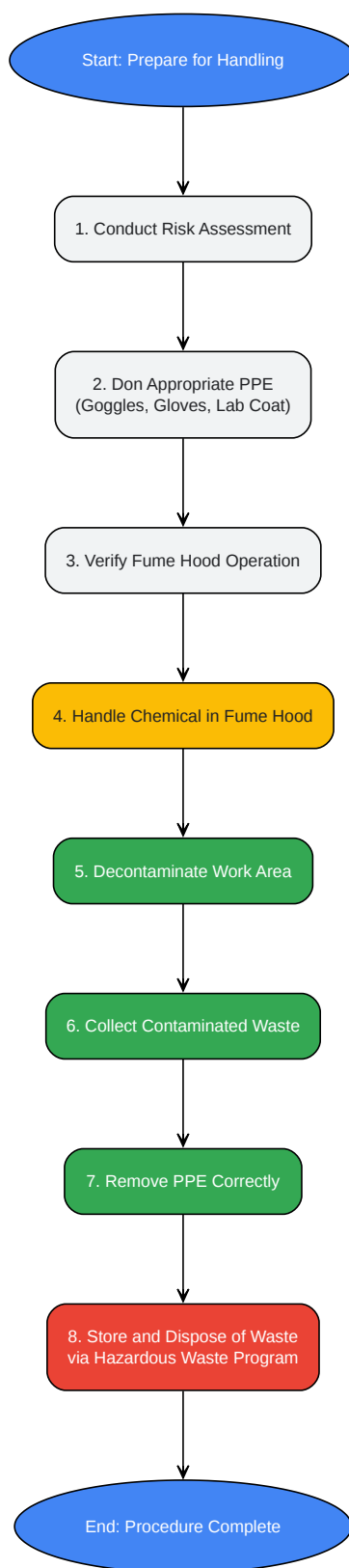
## First Aid Measures

In the event of an exposure, immediate action is critical.

- Inhalation: Move the affected person to fresh air immediately.<sup>[7]</sup> If they are having difficulty breathing, administer oxygen if you are trained to do so. Seek immediate medical attention.<sup>[8]</sup>
- Skin Contact: Immediately remove any contaminated clothing.<sup>[7]</sup> Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.<sup>[7]</sup> Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[7]</sup> Remove contact lenses if present and easy to do.<sup>[7]</sup> Seek immediate medical attention.
- Ingestion: Do not induce vomiting.<sup>[7]</sup> Rinse the mouth with water. Seek immediate medical attention.<sup>[2]</sup>

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(Dibutylamino)acetonitrile**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **(Dibutylamino)acetonitrile**.

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## References

- 1. [medicalguidelines.basf.com](https://medicalguidelines.basf.com) [[medicalguidelines.basf.com](https://medicalguidelines.basf.com)]
- 2. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. (N-BUTYLAMINO)ACETONITRILE | 3010-04-6 [[chemicalbook.com](https://chemicalbook.com)]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [[ehs.ucsf.edu](https://ehs.ucsf.edu)]
- 5. [armbrustusa.com](https://armbrustusa.com) [[armbrustusa.com](https://armbrustusa.com)]
- 6. [flinnsci.com](https://flinnsci.com) [[flinnsci.com](https://flinnsci.com)]
- 7. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 8. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
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